

Application Notes and Protocols for Radiolabeling Vipivotide Tetraxetan with Lutetium-177

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Compound of Interest

Compound Name: Vipivotide tetraxetan

Cat. No.: B610321

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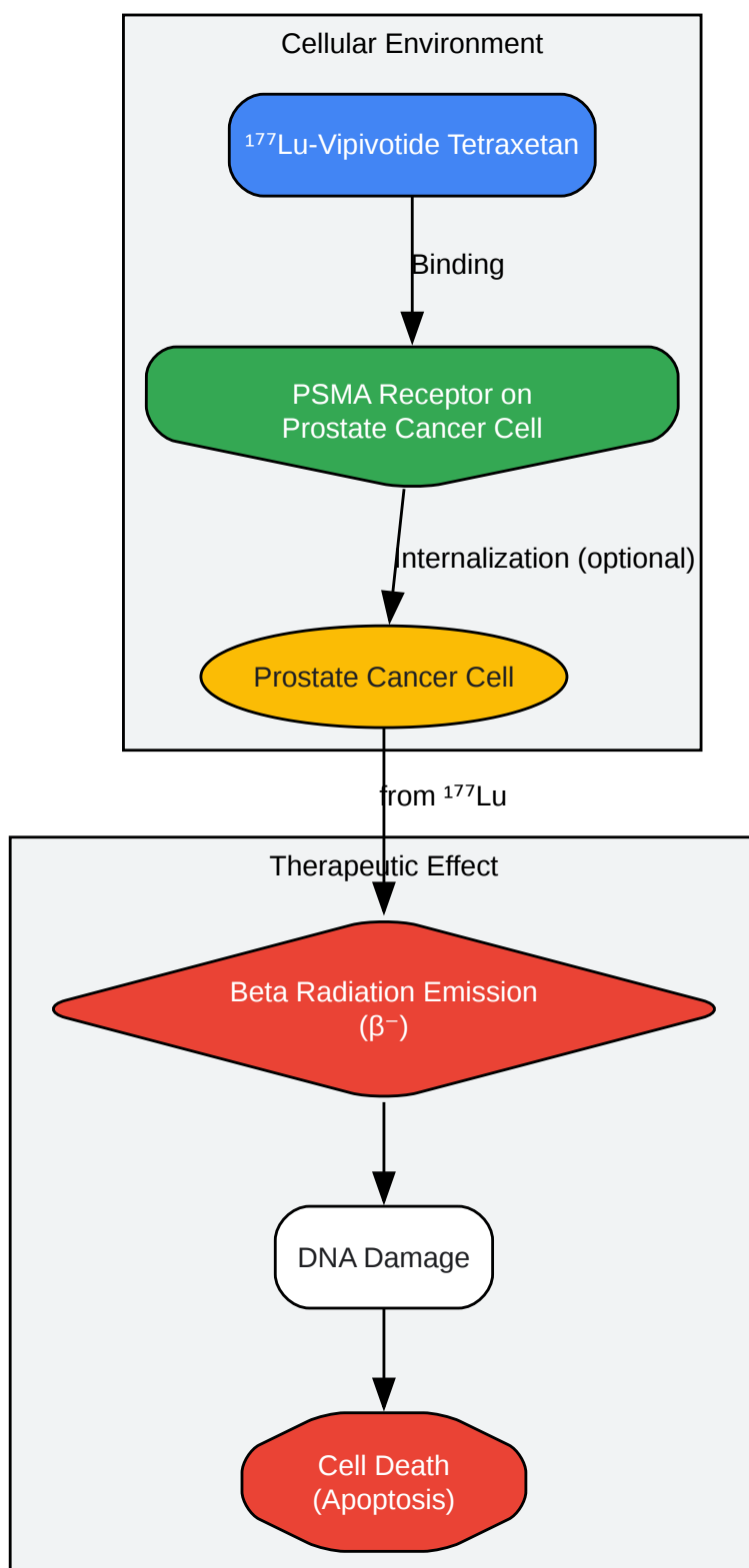
For Researchers, Scientists, and Drug Development Professionals

Introduction

Vipivotide tetraxetan, also known as PSMA-617, is a ligand that targets the prostate-specific membrane antigen (PSMA), a protein highly expressed on the surface of prostate cancer cells. [1][2][3] When labeled with the radioisotope Lutetium-177 (^{177}Lu), it forms ^{177}Lu -**Vipivotide tetraxetan** (Pluvicto™), a radiopharmaceutical used for targeted radionuclide therapy of metastatic castration-resistant prostate cancer (mCRPC). [2][3][4][5][6] The beta emissions from ^{177}Lu deliver a cytotoxic radiation dose directly to the tumor cells, minimizing damage to surrounding healthy tissue. [1][7] This document provides a detailed protocol for the radiolabeling of **Vipivotide tetraxetan** with Lutetium-177, including quality control procedures and essential data.

Mechanism of Action

^{177}Lu -**Vipivotide tetraxetan** functions as a targeted radioligand therapy. The **Vipivotide tetraxetan** molecule selectively binds to PSMA, which is overexpressed on prostate cancer cells. [1][7] Following this binding, the attached Lutetium-177 radionuclide delivers beta-minus radiation to the PSMA-expressing cells and the immediate surrounding cells. [7] This localized radiation induces DNA damage, ultimately leading to cell death. [7]



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Caption: Mechanism of action of ¹⁷⁷Lu-Vipivotide tetraxetan.

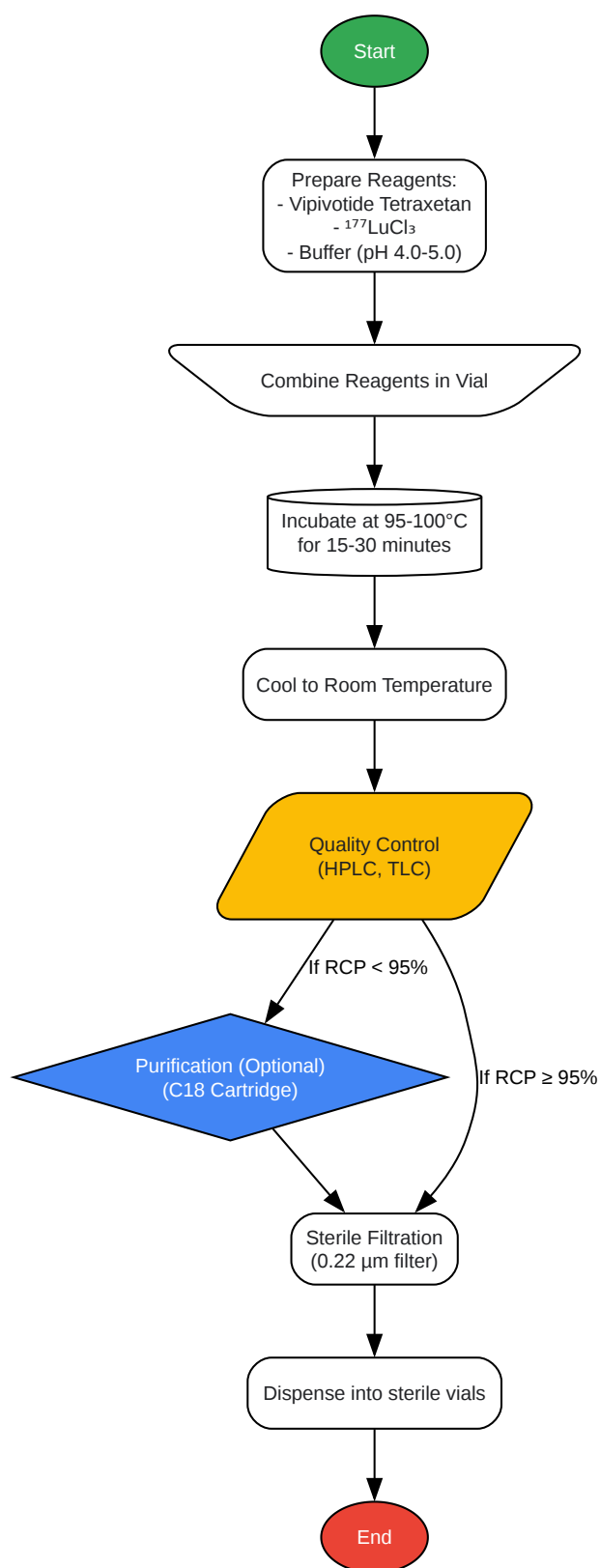
Experimental Protocols

Materials and Equipment

- **Vipivotide tetraxetan** (PSMA-617) precursor
- Lutetium-177 chloride ($^{177}\text{LuCl}_3$) solution
- Sodium acetate buffer (0.1 M, pH 4.0-5.0) or Ammonium acetate buffer
- Gentisic acid
- Sterile, pyrogen-free reaction vials
- Heating block or water bath
- Dose calibrator
- High-Performance Liquid Chromatography (HPLC) system with a radioactivity detector
- Thin-Layer Chromatography (TLC) system
- C18 cartridges for purification (optional)
- Sterile filters (0.22 μm)
- Lead shielding

Radiolabeling Workflow

The following diagram outlines the general workflow for the preparation of ^{177}Lu -**Vipivotide tetraxetan**.



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Caption: Radiolabeling workflow for ^{177}Lu -Vipivotide tetraxetan.

Detailed Radiolabeling Protocol

- Preparation: In a sterile, pyrogen-free reaction vial, add the required amount of **Vipivotide tetraxetan** (e.g., 100-300 µg).[8]
- Buffering: Add an appropriate volume of sodium acetate or ammonium acetate buffer to achieve a pH between 4.0 and 5.0.[8][9]
- Radiolabeling: Carefully add the Lutetium-177 chloride solution to the reaction vial. The amount of activity can range from a few GBq to over 15 GBq depending on the desired batch size.[8] A stabilizer like gentisic acid may be included in the buffer.[9]
- Incubation: Securely cap the vial and place it in a pre-heated heating block or water bath at 95-100°C for 15-30 minutes.
- Cooling: After incubation, allow the vial to cool to room temperature.
- Quality Control: Perform quality control tests to determine the radiochemical purity (RCP) of the final product.
- Purification (if necessary): If the radiochemical purity is below the acceptance criteria (typically >95%), the product can be purified using a C18 solid-phase extraction cartridge to remove unreacted $^{177}\text{LuCl}_3$. [2][8]
- Sterilization: The final product should be passed through a 0.22 µm sterile filter into a sterile collection vial.

Quality Control

Rigorous quality control is essential to ensure the safety and efficacy of the radiopharmaceutical.

Radiochemical Purity

The radiochemical purity is a critical quality attribute and is typically determined by High-Performance Liquid Chromatography (HPLC) and/or Thin-Layer Chromatography (TLC).[10]
[11]

- HPLC: A reverse-phase C18 column is commonly used with a gradient of a suitable buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile.[10] The eluate is monitored by both a UV detector and a radioactivity detector.
- TLC: A common system involves using a citrate buffer as the mobile phase.[11][12] This method is effective for quantifying free ^{177}Lu .

Other Quality Control Parameters

Parameter	Method	Acceptance Criteria
Appearance	Visual Inspection	Clear and colorless to slightly yellow solution
pH	pH meter or strips	4.0 - 5.0
Radionuclidic Purity	Gamma Spectroscopy	Conforms to the specifications of ^{177}Lu
Radiochemical Purity	HPLC, TLC	$\geq 95\%$
Sterility	USP/EP methods	Sterile
Bacterial Endotoxins	LAL test	Within specified limits

Quantitative Data Summary

The following tables summarize key quantitative data from published studies on the radiolabeling of **Vipivotide tetraxetan** with ^{177}Lu .

Table 1: Radiolabeling Conditions and Outcomes

Parameter	Value	Reference
Precursor Amount	100 - 300 µg	[8]
¹⁷⁷ Lu Activity	5.4 - 15.8 GBq	[8]
Reaction pH	4.0 - 5.0	[8][9]
Reaction Temperature	95 - 100 °C	
Reaction Time	15 - 30 minutes	
Radiochemical Purity (Average)	> 98%	[13][14]
Radiochemical Yield	97.30% ± 1.03%	[9]

Table 2: Stability of ¹⁷⁷Lu-Vipivotide Tetraxetan

Storage Condition	Time Point	Radiochemical Purity	Reference
Buffer	7 days	96.74% ± 0.87%	[13][14]
Human Serum	7 days	94.81% ± 2.66%	[13][14]
-20°C	72 - 120 hours	Retained	[9]

Conclusion

The radiolabeling of **Vipivotide tetraxetan** with Lutetium-177 is a reproducible process that can yield a product with high radiochemical purity suitable for clinical applications.[9][14] Adherence to a well-defined protocol and stringent quality control are paramount to ensure the safety and efficacy of this important therapeutic radiopharmaceutical. The use of freeze-dried kits has been shown to simplify the routine preparation of patient doses.[13][14]

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